

Synthesis of L-Alaninamide Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *L-alaninamide*

Cat. No.: *B112954*

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For Researchers, Scientists, and Drug Development Professionals

L-alaninamide hydrochloride is a crucial building block in medicinal chemistry and drug discovery, primarily utilized as a key intermediate in the synthesis of a wide range of pharmaceuticals, including antibacterial, antifungal, and anticancer agents.[1] Its stable, water-soluble nature also makes it a valuable component in peptide synthesis.[2][3] This technical guide provides an in-depth overview of the primary synthetic route to **L-alaninamide** hydrochloride, complete with detailed experimental protocols and characterization data.

Physicochemical Properties

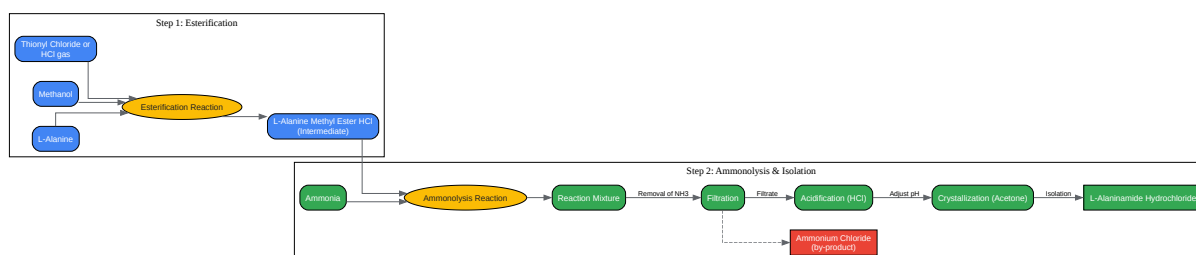
A summary of the key physicochemical properties of **L-alaninamide** hydrochloride is presented below.

Property	Value	Reference
CAS Number	33208-99-0	[4]
Molecular Formula	C ₃ H ₉ ClN ₂ O	[1]
Molecular Weight	124.57 g/mol	[4]
Appearance	White to light yellow crystalline powder	[5][6]
Melting Point	167-172 °C[1], 212-217 °C[4], 217 °C[7], 196-199 °C[6], 210-220 °C[3]	
Solubility	Soluble in water; slightly soluble in ethanol and methanol; soluble in DMSO (slightly)	[1][4][5]
Density	~1.307 g/cm ³ at room temperature	[1]
Optical Rotation	[α] = +11.1° to +11.4°	[8]
pH	~4.5 (in solution)	[1]

Synthesis of L-Alaninamide Hydrochloride from L-Alanine

The most common and industrially scalable method for the synthesis of **L-alaninamide** hydrochloride proceeds via a two-step, one-pot reaction starting from L-alanine. The first step involves the esterification of L-alanine to form the L-alanine methyl ester hydrochloride intermediate. This is immediately followed by ammonolysis of the ester to yield the desired **L-alaninamide**, which is then acidified to form the hydrochloride salt.

A general workflow for this synthesis is depicted below.



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